

Personal protective equipment for handling 2,4,6-Tribromoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4,6-Tribromoaniline**

Cat. No.: **B120722**

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Essential Safety and Handling Guide for 2,4,6-Tribromoaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,4,6-Tribromoaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

1. Hazard Identification and Health Effects

2,4,6-Tribromoaniline is a hazardous chemical that poses significant health risks.[\[1\]](#)[\[2\]](#) It is classified as toxic if swallowed, in contact with skin, or inhaled.[\[2\]](#)[\[3\]](#) Key hazards include:

- Acute Toxicity: Harmful or toxic if swallowed, inhaled, or absorbed through the skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation or damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)
- Systemic Effects: May cause damage to organs through prolonged or repeated exposure.[\[1\]](#) Ingestion and inhalation may lead to methemoglobinemia, characterized by cyanosis (bluish discoloration of the skin), convulsions, and potentially death.[\[4\]](#)

2. Physical and Chemical Properties

A summary of the key quantitative data for **2,4,6-Tribromoaniline** is provided below for easy reference.

Property	Value
CAS Number	147-82-0
Molecular Formula	C ₆ H ₄ Br ₃ N
Molecular Weight	329.81 g/mol
Appearance	Solid
Melting Point	120 - 122 °C (248 - 252 °F)
Boiling Point	300 °C (572 °F)

Source: Sigma-Aldrich

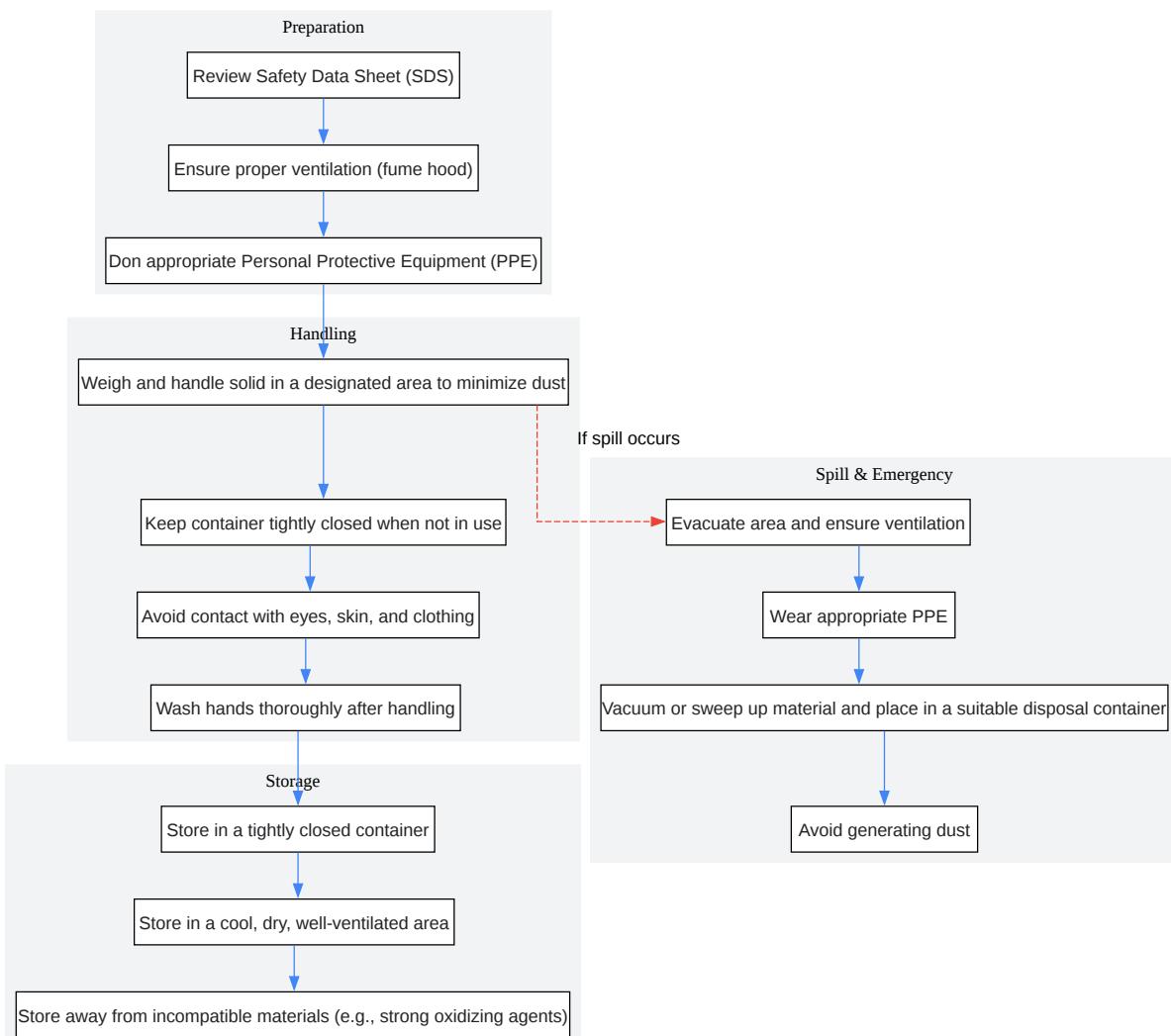
3. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,4,6-Tribromoaniline** to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. ^{[1][4]} A face shield may be required in situations with a higher risk of splashing. ^[5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure. ^{[1][4]} Contaminated work clothing should not be allowed out of the workplace.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced, especially when dust may be generated. ^[1]

4. Operational Plan: Step-by-Step Handling Procedure

Adherence to the following experimental workflow is crucial for the safe handling of **2,4,6-Tribromoaniline**.

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Caption: Workflow for the safe handling of **2,4,6-Tribromoaniline**.

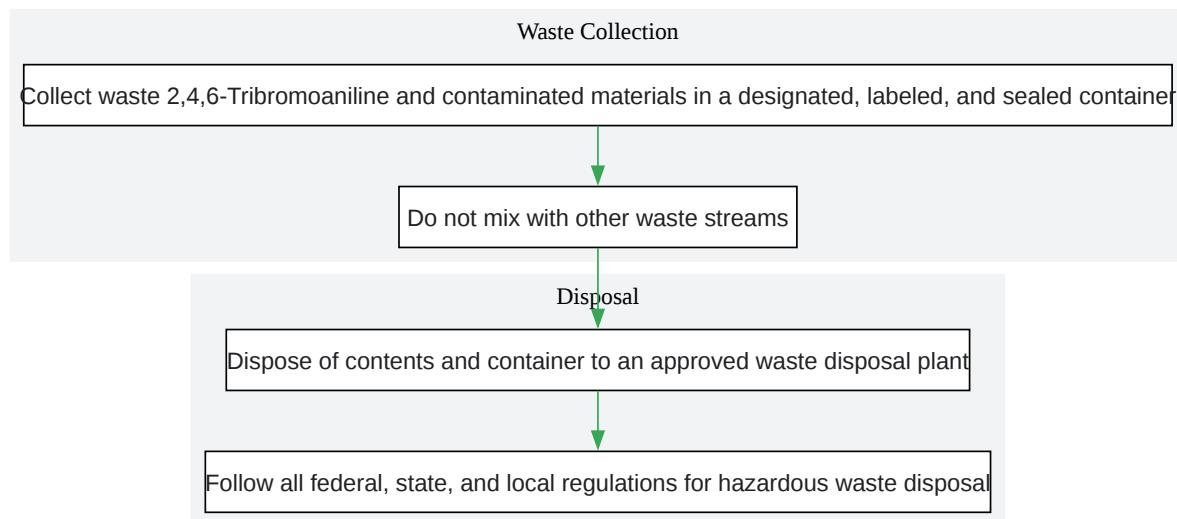
5. First Aid Measures

Immediate first aid is critical in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual from the exposure area to fresh air immediately. ^[4] If breathing is difficult, administer oxygen. ^[4] If breathing has stopped, provide artificial respiration using a mechanical device. ^[4] Seek immediate medical attention. ^[4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[4] Wash clothing before reuse. ^[4] Seek medical attention. ^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[4] Remove contact lenses if present and easy to do. ^[1] Continue rinsing. ^[1] Seek immediate medical attention. ^[4]
Ingestion	Do NOT induce vomiting. ^[4] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. ^[4] Never give anything by mouth to an unconscious person. ^[4] Seek immediate medical attention. ^[4]

6. Disposal Plan

Proper disposal of **2,4,6-Tribromoaniline** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4,6-Tribromoaniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b120722#personal-protective-equipment-for-handling-2-4-6-tribromoaniline>

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